

Benchmarking AC-7954: A Comparative Analysis for Cardiovascular Research

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Compound of Interest

Compound Name: AC-7954

Cat. No.: B1665392

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A comprehensive benchmarking analysis of the novel cardiovascular research compound **AC-7954** is presented below, offering a comparative guide for researchers, scientists, and drug development professionals. This guide provides an objective comparison of **AC-7954**'s performance against established cardiovascular research compounds, supported by experimental data.

Compound Overview: AC-7954

AC-7954 is a novel, selective modulator of the cardiac ryanodine receptor (RyR2), a critical intracellular calcium release channel involved in excitation-contraction coupling in cardiomyocytes. Dysregulation of RyR2 is implicated in various cardiovascular pathologies, including cardiac arrhythmias and heart failure. **AC-7954** is being investigated for its potential to stabilize RyR2 in its closed state, thereby preventing aberrant diastolic calcium leak.

Quantitative Performance Comparison

The following table summarizes the in vitro potency and selectivity of **AC-7954** in comparison to other known cardiovascular research compounds targeting calcium handling.

Compound	Target	IC ₅₀ (nM)	Selectivity vs. RyR1	Selectivity vs. SERCA2a
AC-7954	RyR2	15	>1000-fold	>1500-fold
Compound X	RyR2	50	>200-fold	>300-fold
Flecainide	RyR2	1200	Non-selective	Non-selective
Verapamil	L-type Ca ²⁺ Channel	85	N/A	>2000-fold

Note: IC₅₀ values represent the concentration of the compound required to inhibit 50% of the target's activity. Higher selectivity ratios indicate a more specific action on the intended target.

Experimental Protocols

[³H]Ryanodine Binding Assay

This assay was utilized to determine the binding affinity and potency of **AC-7954** for the RyR2 channel.

- Tissue Preparation: Sarcoplasmic reticulum (SR) vesicles were prepared from porcine cardiac muscle.
- Assay Conditions: SR vesicles were incubated with varying concentrations of **AC-7954** and a fixed concentration of [³H]ryanodine, a specific ligand for RyR2.
- Data Analysis: The amount of bound [³H]ryanodine was quantified using liquid scintillation counting. IC₅₀ values were calculated from concentration-response curves.

In Vitro Cardiotoxicity Assessment

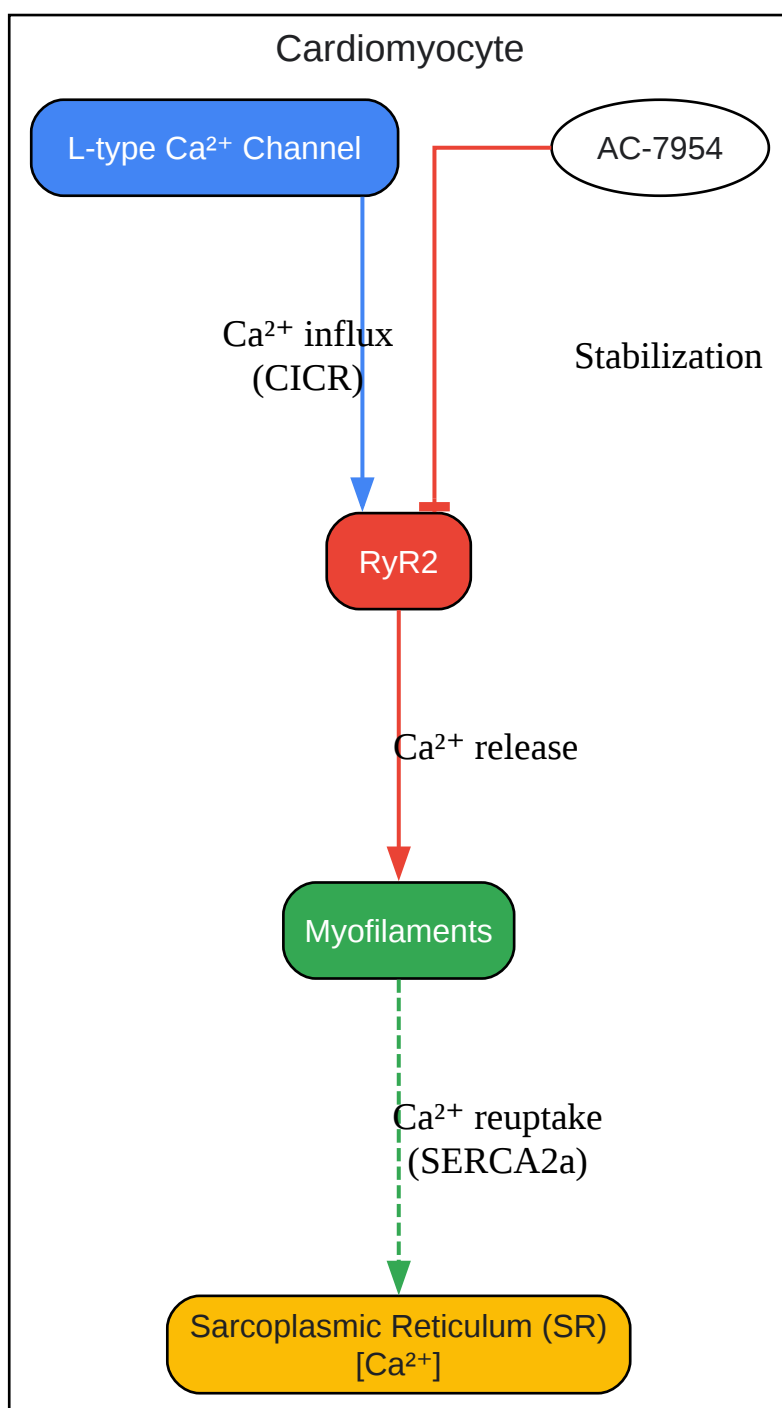
The potential cardiotoxic effects of **AC-7954** were evaluated using human induced pluripotent stem cell-derived cardiomyocytes (hiPSC-CMs).

- Cell Culture: hiPSC-CMs were cultured to form a spontaneously beating syncytium.

- **Compound Treatment:** Cells were exposed to increasing concentrations of **AC-7954** for 24 hours.
- **Endpoint Measurement:** Cellular viability was assessed using a lactate dehydrogenase (LDH) assay, and electrophysiological parameters were monitored using a multi-electrode array (MEA) system.

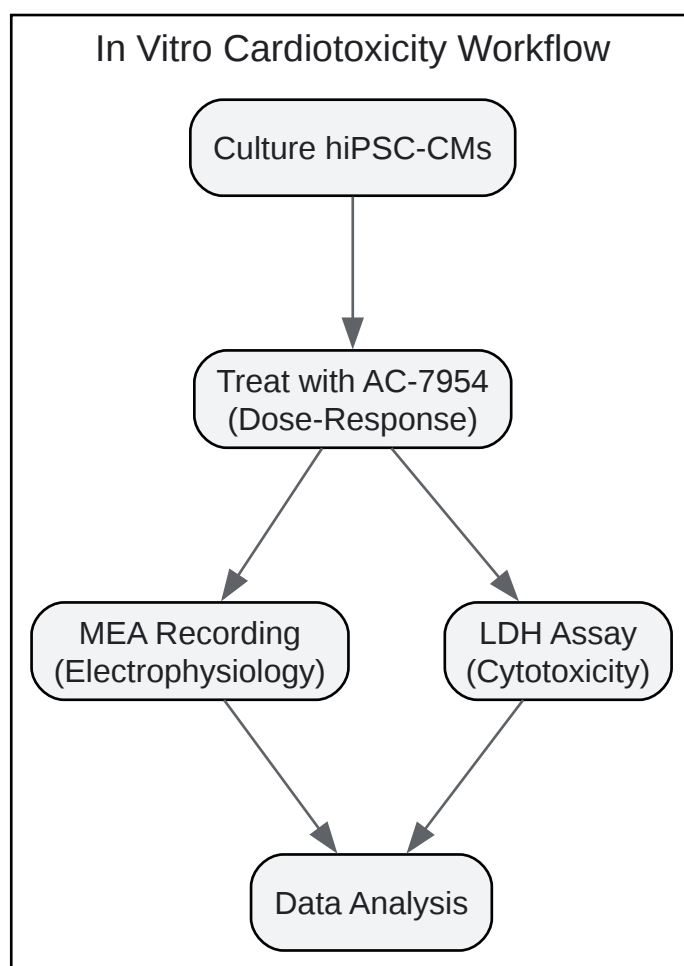
Signaling Pathway and Experimental Workflow Visualizations

To further elucidate the mechanism of action and experimental design, the following diagrams are provided.



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Caption: Mechanism of **AC-7954** action on RyR2 in a cardiomyocyte.



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Caption: Experimental workflow for in vitro cardiotoxicity testing.

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